

Essential Safety and Operational Guide for Handling Methyl Trichloroacetate

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Compound of Interest

Compound Name: Methyl trichloroacetate

Cat. No.: B166323

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This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **Methyl trichloroacetate**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is critical for ensuring laboratory safety.

Hazard Summary

Methyl trichloroacetate is a toxic and corrosive chemical that poses significant health risks. It is harmful if swallowed, inhaled, or comes into contact with skin.[1] It is known to cause severe skin and eye irritation and may cause respiratory irritation.[2] Additionally, it is a combustible liquid.[3]

Signal Word: Danger[1]

Personal Protective Equipment (PPE)

When handling **Methyl trichloroacetate**, the following personal protective equipment is mandatory to minimize exposure and ensure safety.

PPE Category	Specification	Rationale
Hand Protection	Impervious chemical-resistant gloves (e.g., Butyl rubber, Viton®, or a multi-layer laminate glove such as 4H®). Nitrile gloves may offer limited protection for incidental contact but should be changed immediately upon contamination.[3][4][5]	Prevents skin contact, which can cause irritation and toxicity.[1] Always consult the glove manufacturer's chemical resistance guide for specific breakthrough times.[6][7][8]
Eye Protection	Chemical safety goggles and a full-face shield.	Protects eyes from splashes and vapors, which can cause serious eye irritation or damage.[1][3]
Respiratory Protection	A NIOSH/MSHA-approved respirator is required if working outside of a certified chemical fume hood or if ventilation is inadequate. Options include a full-facepiece respirator with appropriate organic vapor cartridges or a self-contained breathing apparatus (SCBA). [1][3][9]	Prevents inhalation of toxic vapors that can cause respiratory irritation.[10]
Body Protection	A chemically resistant lab coat or apron, long pants, and closed-toe shoes are required. For larger quantities or in case of a potential splash, impervious protective clothing and boots should be used.[1][3]	Protects skin from accidental spills and contamination.[1]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.[1][9]
- Work exclusively in a well-ventilated area, preferably within a certified chemical fume hood. [9]
- Remove all potential ignition sources, as **Methyl trichloroacetate** is combustible. Use spark-proof tools and explosion-proof equipment if necessary.[9]
- Have spill control materials (e.g., absorbent pads, sand, or earth) readily available.[1][3]

2. Handling:

- Don all required PPE before handling the chemical.
- When transferring, pour slowly to avoid splashing. Use a grounded/bonded container and receiving equipment to prevent static discharge.
- Keep the container tightly closed when not in use.[1]
- Avoid direct contact and inhalation of vapors.[1] Do not eat, drink, or smoke in the handling area.[3]

3. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[1]
- Decontaminate all equipment and the work area after use.
- Remove PPE carefully to avoid self-contamination.

Emergency First Aid Procedures

- In case of skin contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15-20 minutes. Seek immediate medical attention.[1]

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- If inhaled: Move the person to fresh air and keep them in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention immediately.[\[1\]](#)

Disposal Plan

All waste containing **Methyl trichloroacetate** must be treated as hazardous waste.

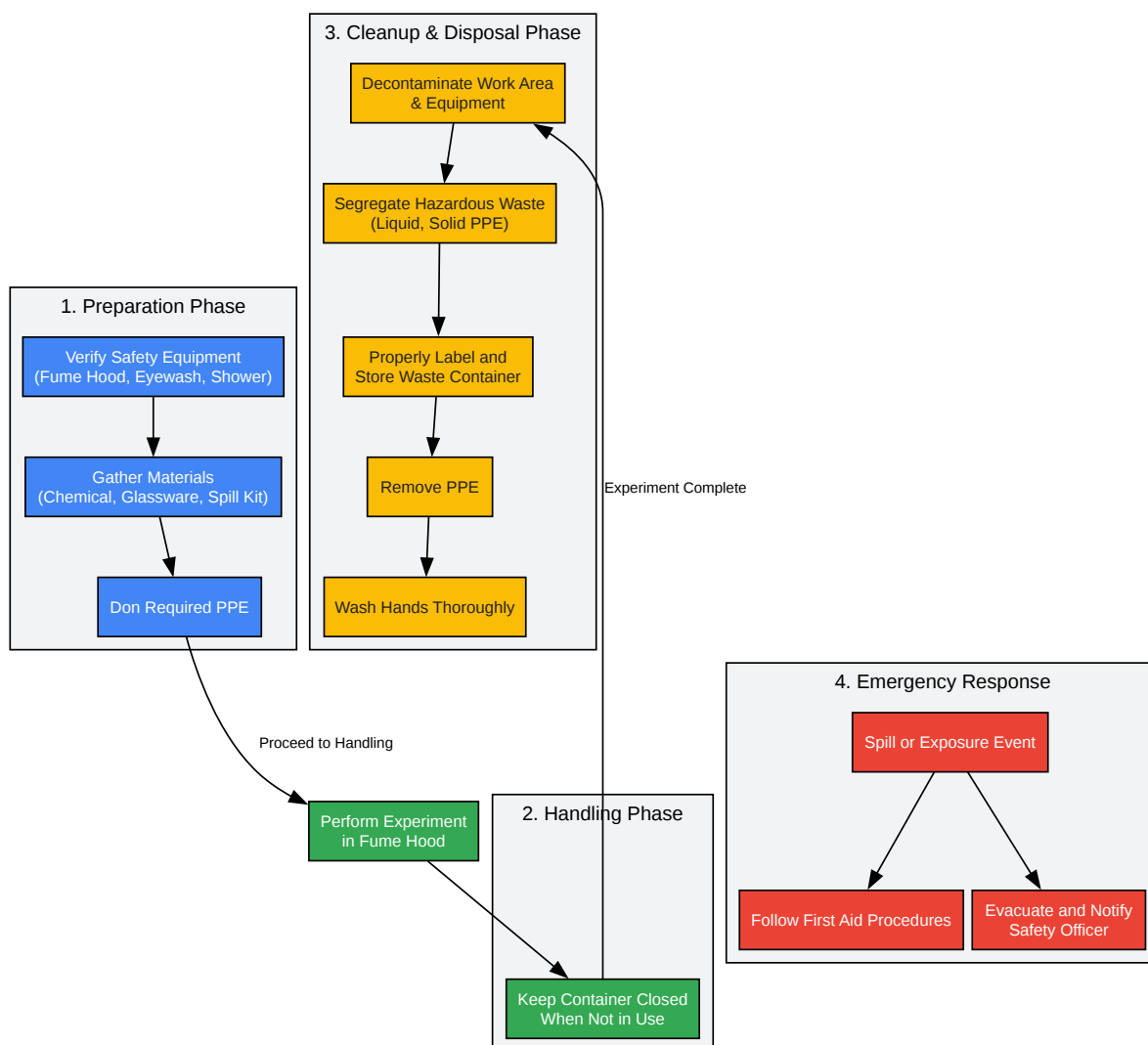
- Chemical Waste:
 - Collect all **Methyl trichloroacetate** waste in a designated, properly labeled, and sealed container.
 - Do not mix with other waste streams unless compatibility is confirmed.
 - Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.[\[1\]](#)
- Contaminated PPE:
 - Disposable gloves and other contaminated items must be collected in a designated hazardous waste container.
 - Non-disposable PPE must be thoroughly decontaminated before reuse.
- Spill Cleanup:
 - In case of a spill, evacuate the area. Wearing appropriate PPE, contain the spill using an inert absorbent material.[\[3\]](#)
 - Collect the absorbed material into a hazardous waste container.

- Final Disposal:
 - All hazardous waste must be disposed of through a licensed environmental waste management facility, in accordance with all federal, state, and local regulations.^[3] This may involve chemical incineration with an afterburner and scrubber system.^[1]

Quantitative Data

Property	Value
CAS Number	598-99-2 ^[3]
Molecular Formula	C3H3Cl3O2 ^[3]
Molecular Weight	177.41 g/mol ^[3]
Boiling Point	154°C ^[1]
Flash Point	72°C ^[1]
Relative Density	1.49 ^[1]
UN Number	2533 ^[1]
Transport Hazard Class	6.1 (Toxic Material) ^{[1][3]}

Workflow for Handling Methyl Trichloroacetate



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Caption: Workflow for the safe handling of **Methyl trichloroacetate**.

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